

# 6-Bromoisoquinolin-5-amine safety data sheet and handling

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## Compound of Interest

Compound Name: **6-Bromoisoquinolin-5-amine**

Cat. No.: **B1603160**

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## An In-depth Technical Guide to the Safe Handling of **6-Bromoisoquinolin-5-amine**

This guide provides a detailed technical framework for the safe handling, storage, and disposal of **6-Bromoisoquinolin-5-amine** (CAS 850198-02-6). It is intended for researchers, scientists, and drug development professionals who may utilize this compound in laboratory and preclinical settings.

**A Note on Data Availability:** As of the compilation of this document, a comprehensive, officially published Safety Data Sheet (SDS) for **6-Bromoisoquinolin-5-amine** is not readily available in the public domain. This compound is a versatile chemical intermediate, notably used in the research and discovery of novel Bromodomain-containing Protein 4 (BRD4) inhibitors<sup>[1]</sup>. Given the absence of specific safety data, this guide has been constructed based on a conservative risk assessment synthesizing information from structurally analogous compounds, including various bromo- and amino-substituted quinolines, isoquinolines, and quinoxalines. The recommendations herein are therefore precautionary and must be supplemented by a rigorous, compound-specific risk assessment by the end-user before any handling commences.

## Provisional Hazard Identification and Risk Assessment

Based on the hazard profiles of structurally related compounds, **6-Bromoisoquinolin-5-amine** should be treated as a hazardous substance. The primary risks are associated with acute

toxicity, irritation to the skin, eyes, and respiratory system, and potential long-term health effects.

## Postulated GHS Classification

A conservative, precautionary GHS classification for **6-Bromoisoquinolin-5-amine** is proposed below, based on data from analogous structures[2][3][4].

Hazard Class	Hazard Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Skull and Crossbones
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	Skull and Crossbones
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	Skull and Crossbones
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Exclamation Mark
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	Exclamation Mark
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Exclamation Mark
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects	Environment

This table represents a synthesized and precautionary classification. The actual classification may vary and should be determined by empirical testing.

## Toxicological Profile Summary

While specific toxicological data for **6-Bromoisoquinolin-5-amine** is lacking, related compounds exhibit mechanisms for concern. The amino and bromo functionalities on an

aromatic scaffold suggest the potential for skin and respiratory sensitization. Entry into the bloodstream, whether through ingestion, inhalation, or absorption through compromised skin, could lead to systemic effects[2]. Long-term exposure to similar compounds has not been fully investigated, warranting a cautious approach to minimize all routes of exposure[2][5].

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. Engineering controls should be the primary method of protection, supplemented by appropriate PPE.

### Engineering Controls

All manipulations of solid **6-Bromoisoquinolin-5-amine** or its solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors[6][7]. The workspace should be equipped with an accessible safety shower and eyewash station[6].

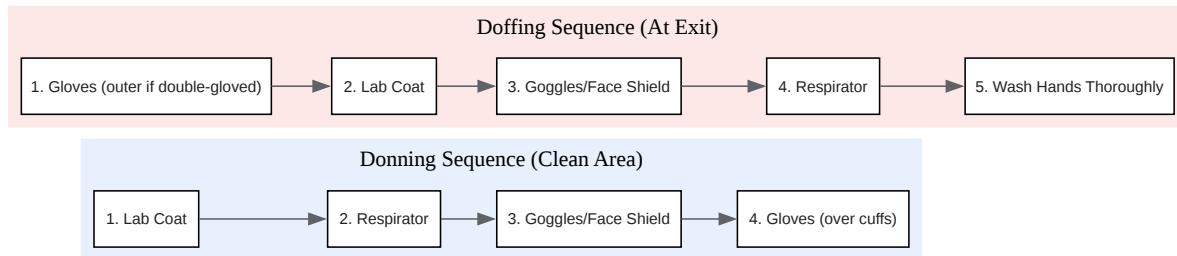
### Personal Protective Equipment (PPE)

The selection of PPE is paramount to preventing direct contact. The following table outlines the recommended PPE for handling **6-Bromoisoquinolin-5-amine**.

Body Part	Protection	Standard/Specification	Causality
Eyes/Face	Safety goggles with side-shields and a face shield	EN 166 (EU) or ANSI Z87.1 (US)	Protects against splashes and airborne particles causing serious eye irritation[3][8].
Hands	Chemical-resistant nitrile or neoprene gloves	EN 374	Prevents skin contact, which can cause irritation and toxic absorption[8]. Double-gloving is recommended for extended handling.
Body	Flame-retardant laboratory coat	-	Protects underlying clothing and skin from splashes and contamination[8].
Respiratory	NIOSH/MSHA-approved respirator with appropriate cartridges	EN 149 or equivalent	Required when engineering controls are insufficient or when handling generates significant dust, to prevent respiratory irritation and toxic inhalation[3][8][9].
Feet	Closed-toe, chemical-resistant shoes	-	Protects feet from spills[8].

## PPE Workflow Diagram

The following workflow illustrates the mandatory sequence for donning and doffing PPE to prevent cross-contamination.



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Caption: PPE Donning and Doffing Workflow.

## Safe Handling and Storage Protocols

Adherence to strict protocols is essential to minimize exposure during routine laboratory operations.

### Handling Protocol

- Preparation: Before handling, thoroughly review this guide and any available institutional chemical safety protocols. Ensure the chemical fume hood is operational and the work area is clear of clutter.
- Weighing: Weigh the solid compound within the fume hood. Use a dedicated spatula and weighing paper. Tare the balance with the receiving vessel before adding the compound to avoid contamination of the balance.
- Transfer: To prevent dust generation, handle the solid gently. If transferring to a flask with solvent, add the solvent slowly to the solid to minimize aerosolization.
- General Conduct: When handling, do not eat, drink, or smoke<sup>[2][3]</sup>. Avoid all personal contact, including inhalation<sup>[2]</sup>. Keep containers securely sealed when not in use<sup>[2]</sup>.

- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water[2][10]. Decontaminate all surfaces and equipment.

## Storage Conditions

Proper storage is crucial for maintaining the compound's integrity and ensuring safety.

- Container: Keep the compound in its original, tightly sealed container[7][9][10].
- Location: Store in a dry, cool, and well-ventilated place, preferably in a locked cabinet designated for toxic chemicals[7][9].
- Incompatibilities: Store away from strong oxidizing agents and strong acids[10][11].
- Atmosphere: For long-term stability, storage under an inert atmosphere (e.g., Argon or Nitrogen) may be advisable, though room temperature storage is generally cited[12].

## Emergency Procedures

A clear, pre-defined emergency plan is mandatory for any laboratory handling this compound.

## Exposure Response

- Skin Contact: Immediately take off all contaminated clothing. Flush the affected skin with copious amounts of running water and soap for at least 15 minutes[2][6]. Seek immediate medical attention[13].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids[2][3]. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist[6].
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing[3][7]. If breathing is difficult or absent, provide artificial respiration. Seek immediate medical attention[2][14].
- Ingestion: Do NOT induce vomiting[2][7]. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately[2][7].

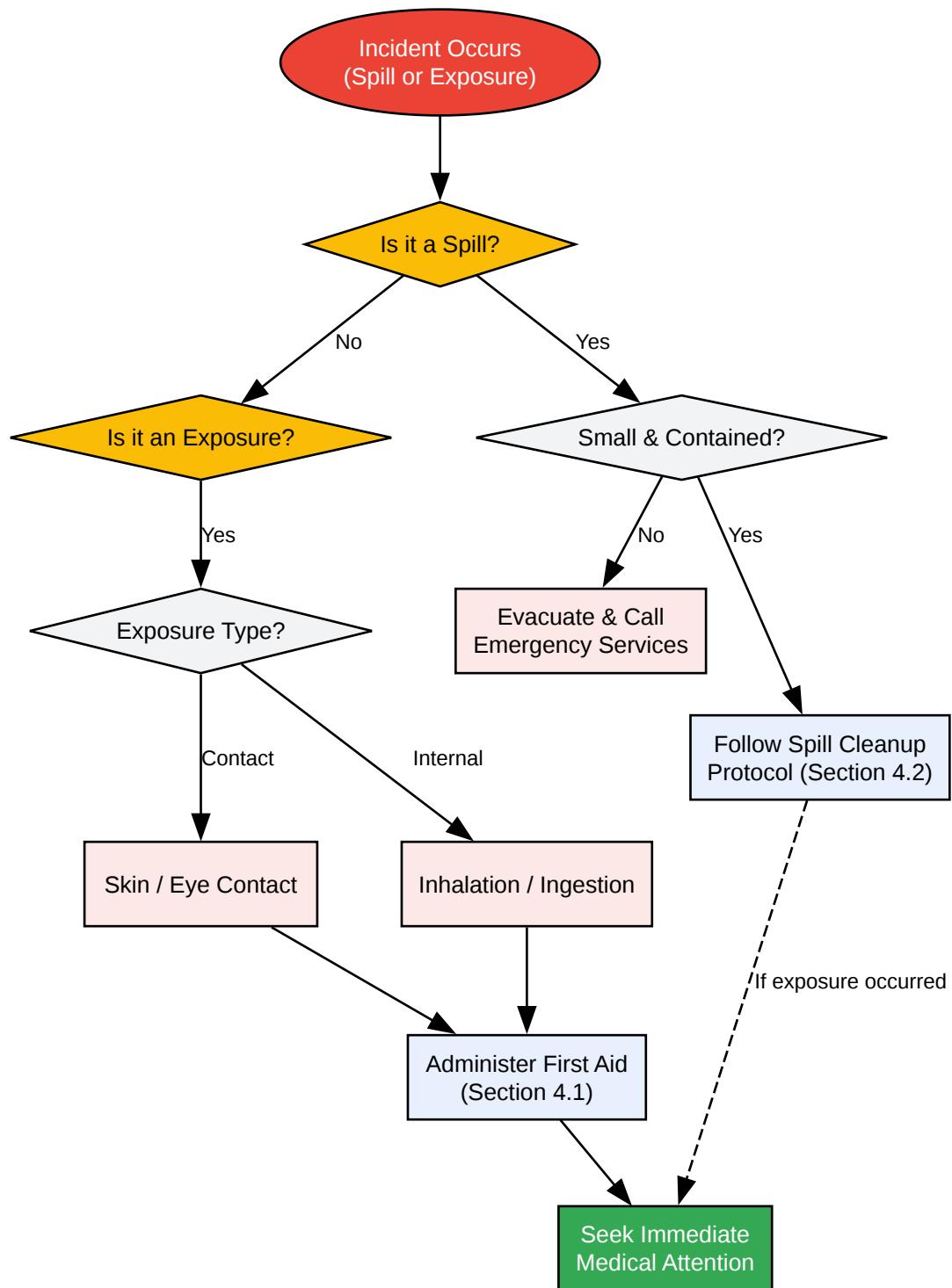
## Spill Management

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Prevent the spill from entering drains or waterways<sup>[2]</sup>.
- Clean-up: For a small dry spill, carefully sweep or scoop up the material using non-sparking tools, avoiding dust generation<sup>[7][10]</sup>. Place into a suitable, labeled container for hazardous waste disposal<sup>[2]</sup>. For a liquid spill, cover with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite)<sup>[2]</sup>.
- Decontaminate: Clean the spill area thoroughly.

## Firefighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam<sup>[7][10][15]</sup>.
- Specific Hazards: The compound is not considered a significant fire risk, but containers may burn<sup>[2]</sup>. Thermal decomposition can produce toxic and irritating fumes, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide<sup>[5][11][14]</sup>.
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear<sup>[7][10][14]</sup>.

## Emergency Response Workflow

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Caption: Decision workflow for emergency incidents.

## Disposal Considerations

Waste generated from handling **6-Bromoisoquinolin-5-amine** must be treated as hazardous.

- Waste Classification: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification[5].
- Containment: Collect all waste, including contaminated disposables (gloves, wipes, etc.), in a dedicated, properly labeled, and sealed container for halogenated organic waste[2][8].
- Disposal: Dispose of the contents and container at an approved waste disposal plant in accordance with all applicable regulations[3][7]. Do not allow the product to enter drains or the environment[7][15].

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